

# Spectroscopic Showdown: Characterizing Ammonium Cobalt (II) Sulfate Hexahydrate Against Common Cobalt Salts

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## Compound of Interest

Compound Name: *Ammonium cobalt (II) sulfate hexahydrate*

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A comparative guide to the UV-Vis and IR spectroscopic signatures of **ammonium cobalt (II) sulfate hexahydrate**, cobalt (II) chloride hexahydrate, and cobalt (II) nitrate hexahydrate for researchers in materials science and drug development.

In the realm of inorganic chemistry and materials science, precise characterization of coordination compounds is paramount. **Ammonium cobalt (II) sulfate hexahydrate** ( $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ ), a member of the Tutton's salt family, finds applications in various fields, including as a spectroscopic standard and in the synthesis of cobalt-based materials. This guide provides a comparative analysis of its spectroscopic properties, specifically Ultraviolet-Visible (UV-Vis) and Infrared (IR) spectroscopy, against two commonly used cobalt (II) salts: cobalt (II) chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ ) and cobalt (II) nitrate hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ ). The presented data, derived from experimental findings, offers a baseline for researchers to distinguish and characterize these cobalt compounds.

## At a Glance: Comparative Spectroscopic Data

The key spectroscopic features of the three cobalt (II) salts are summarized in the tables below, providing a clear and objective comparison of their performance in UV-Vis and IR analyses.

### UV-Vis Absorption Data

Compound	$\lambda_{\text{max}}$ (nm)	Appearance (Aqueous Solution)	Molar Absorptivity ( $\epsilon$ )
Ammonium Cobalt (II) Sulfate Hexahydrate	~510	Pink	Low
Cobalt (II) Chloride Hexahydrate	~520-525	Pink	Low
Cobalt (II) Nitrate Hexahydrate	~511	Pink	Low

The UV-Vis spectra of all three compounds in aqueous solution are dominated by the presence of the hexaaquacobalt(II) ion,  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ , which imparts a characteristic pink color. This results in a weak absorption band in the visible region with a maximum absorbance ( $\lambda_{\text{max}}$ ) around 510-525 nm.<sup>[1][2]</sup> The low molar absorptivity is typical for d-d transitions in octahedral Co(II) complexes.

## Infrared (IR) Spectroscopy Peak Assignments

Wavenumber (cm <sup>-1</sup> )	Ammonium Cobalt (II) Sulfate Hexahydrate	Cobalt (II) Chloride Hexahydrate	Cobalt (II) Nitrate Hexahydrate	Vibrational Mode Assignment
~3400 (broad)	✓	✓	✓	O-H stretching of coordinated and lattice water
~3150	✓	N-H stretching of ammonium ion		
~1640	✓	✓	✓	H-O-H bending of water molecules
~1400	✓	N-H bending of ammonium ion		
~1384	✓	Asymmetric N-O stretching of nitrate ion		
~1100	✓	v <sub>3</sub> (asymmetric stretching) of sulfate ion		
~980	✓	v <sub>1</sub> (symmetric stretching) of sulfate ion		
~825	✓	Out-of-plane N-O bending of nitrate ion		
~620	✓	v <sub>4</sub> (bending) of sulfate ion		
Below 1000	✓	Co-O and Co-Cl stretching		

The IR spectra provide more distinct fingerprints for each compound. **Ammonium cobalt (II) sulfate hexahydrate** is characterized by the presence of vibrational modes from the ammonium ( $\text{NH}_4^+$ ) and sulfate ( $\text{SO}_4^{2-}$ ) ions, in addition to the bands from the water of hydration.[3] Cobalt (II) chloride hexahydrate exhibits characteristic peaks for water molecules and lower frequency modes corresponding to cobalt-oxygen and cobalt-chlorine bonds.[4][5][6] Cobalt (II) nitrate hexahydrate is distinguished by the strong absorption bands of the nitrate ( $\text{NO}_3^-$ ) group.[7]

## Experimental Protocols

To ensure reproducibility and accurate comparison, the following detailed experimental methodologies for UV-Vis and IR spectroscopic analysis are provided.

### UV-Visible Spectroscopy

- **Sample Preparation:** Prepare 0.1 M aqueous solutions of **ammonium cobalt (II) sulfate hexahydrate**, cobalt (II) chloride hexahydrate, and cobalt (II) nitrate hexahydrate using deionized water.
- **Instrumentation:** A double-beam UV-Vis spectrophotometer is used for analysis.
- **Data Acquisition:**
  - Record the baseline spectrum using a cuvette filled with deionized water.
  - Measure the absorbance of each sample solution from 200 nm to 800 nm.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

### Infrared (IR) Spectroscopy

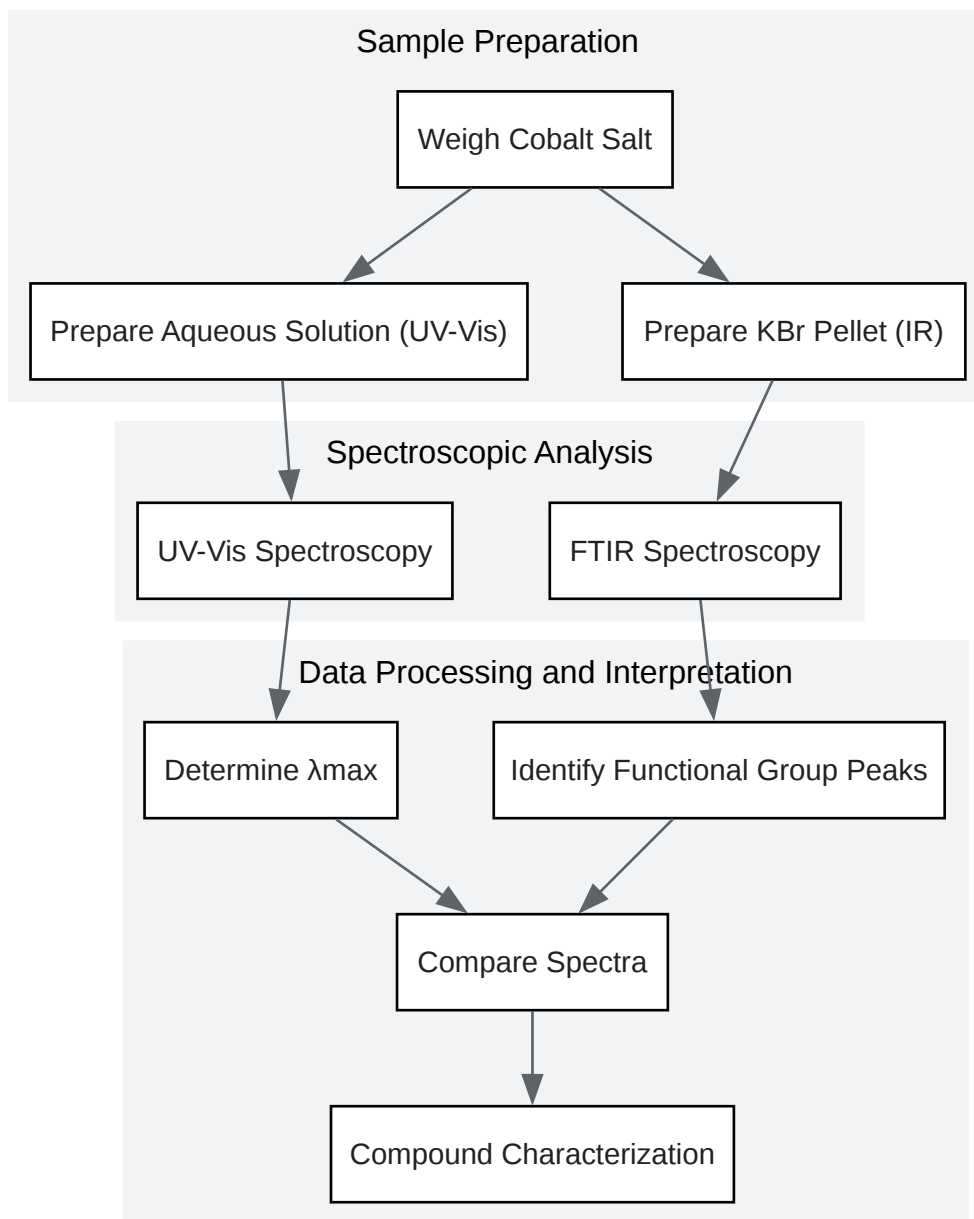
- **Sample Preparation:** Prepare solid samples as KBr pellets. Mix approximately 1 mg of the finely ground cobalt salt with 100 mg of dry KBr powder. Press the mixture into a transparent pellet using a hydraulic press.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used for analysis.
- **Data Acquisition:**

- Record a background spectrum of a pure KBr pellet.
- Acquire the IR spectrum of the sample pellet from  $4000\text{ cm}^{-1}$  to  $400\text{ cm}^{-1}$ .
- Identify and assign the characteristic absorption peaks.

## Workflow for Spectroscopic Characterization

The logical workflow for the spectroscopic analysis and characterization of these cobalt compounds is illustrated in the following diagram.

## Spectroscopic Analysis Workflow for Cobalt (II) Salts



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Caption: Workflow for UV-Vis and IR spectroscopic analysis.

## Conclusion

While the UV-Vis spectra of aqueous solutions of **ammonium cobalt (II) sulfate hexahydrate**, cobalt (II) chloride hexahydrate, and cobalt (II) nitrate hexahydrate are quite similar due to the presence of the  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$  ion, their IR spectra offer distinct and diagnostic information. The presence of characteristic absorption bands for the ammonium and sulfate ions in **ammonium cobalt (II) sulfate hexahydrate** allows for its unambiguous differentiation from the chloride and nitrate salts. This guide provides the necessary data and protocols for researchers to confidently characterize these important cobalt compounds in their respective applications.

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## References

- 1. uv visible absorption spectra of cobalt complexes with water ammonia chloride ion spectra of octahedral complex ions hexaaquacobalt(II) ion tetrachlorocobaltate(II) ion hexaamminecobalt(III) ion complexes Doc Brown's chemistry revision notes [docbrown.info]
- 2. saudijournals.com [saudijournals.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. iajps.com [iajps.com]
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